

3-Amino-1-cyclohexylpropan-1-ol molecular weight and formula

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Compound of Interest

Compound Name: 3-Amino-1-cyclohexylpropan-1-ol

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A Technical Overview of 3-Amino-1-cyclohexylpropan-1-ol

This technical guide provides an in-depth overview of the chemical and physical properties of **3-Amino-1-cyclohexylpropan-1-ol**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Information

3-Amino-1-cyclohexylpropan-1-ol is an organic compound featuring a cyclohexyl group, a propyl chain, an amino group, and a hydroxyl group. Its chemical structure is fundamental to its properties and potential applications in chemical synthesis.

The key molecular identifiers and properties are summarized in the table below.

Property	Value
Molecular Formula	C ₉ H ₁₉ NO[1][2][3]
Molecular Weight	157.25 g/mol [1][3]
IUPAC Name	3-amino-1-cyclohexylpropan-1-ol[1]
SMILES	C1CCC(CC1)C(CCN)O[1]
InChI Key	XCLDJLVBFPDGM-UHFFFAOYSA-N[1]

It is important to distinguish the free base form of this compound from its hydrochloride salt, 3-Amino-3-cyclohexyl-propan-1-ol hydrochloride, which has an empirical formula of $C_9H_{19}NO \cdot HCl$ and a molecular weight of 193.71 g/mol .

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-Amino-1-cyclohexylpropan-1-ol** are not readily available in the public domain, a general synthetic approach for a related compound, (2R)-2-Amino-3-cyclohexyl-1-propanol (also known as D-Cyclohexylalaninol), involves a multi-step process. This process can be adapted and is illustrative of the chemical transformations required.

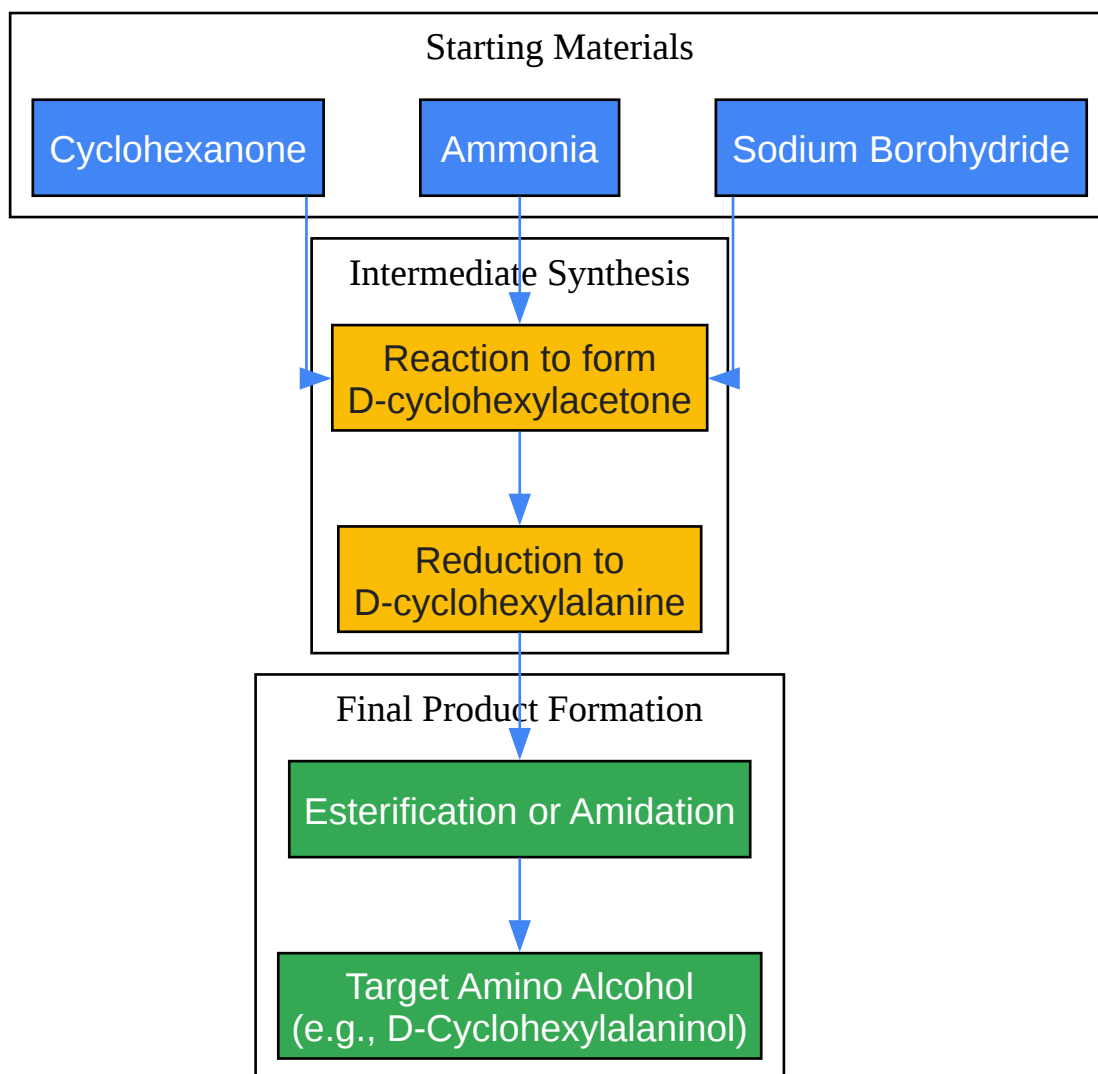
A common synthetic route includes:

- Formation of an intermediate: Reaction of cyclohexanone with ammonia and sodium borohydride to produce D-cyclohexylacetone.
- Reduction: The intermediate D-cyclohexylacetone is then reduced to yield D-cyclohexylalanine.
- Final Conversion: D-cyclohexylalanine is subsequently reacted with an acid and undergoes an esterification or amidation reaction to produce the final product, D-Cyclohexylalaninol.[2]

This generalized workflow provides a foundational understanding for the synthesis of similar amino alcohols containing a cyclohexyl moiety.

Logical Workflow for Synthesis

The logical progression for the synthesis of related cyclohexyl amino alcohols can be visualized as a workflow diagram. This diagram illustrates the key stages from starting materials to the final product class.



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Caption: Generalized synthetic workflow for cyclohexyl amino alcohols.

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References

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